

Does (R)-Benpyrine show any residual activity against TNF-α?

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(R)-Benpyrine: An Inactive Enantiomer in TNF-α Inhibition

(R)-Benpyrine demonstrates no significant residual activity against Tumor Necrosis Factoralpha (TNF- α). Scientific literature consistently identifies (R)-Benpyrine as the inactive isomer of the potent TNF- α inhibitor, (S)-Benpyrine, and it is primarily utilized as a negative control in experimental settings.[1] In contrast, (S)-Benpyrine has been shown to be a highly specific and orally active inhibitor of TNF- α .[2][3]

This comparison guide provides an objective analysis of **(R)-Benpyrine**'s activity relative to its active enantiomer, (S)-Benpyrine, supported by available experimental data.

Comparative Analysis of Benpyrine Enantiomers

The inhibitory activity of Benpyrine against TNF- α is enantioselective, with the (S)-enantiomer being the active form.[2] While specific quantitative data for the inhibitory activity of **(R)-Benpyrine** is not readily available in published literature, its role as an experimental control strongly indicates negligible to no binding or inhibitory effect on TNF- α .

The following table summarizes the known quantitative data for the active (S)-enantiomer of Benpyrine.



Compound	Target	Assay	KD (μM)	IC50 (μM)
(S)-Benpyrine	TNF-α	Microscale Thermophoresis (MST)	82.1	-
(S)-Benpyrine	TNF-α / TNFR1 Interaction	ELISA	-	0.109

Table 1: Quantitative data for the interaction of (S)-Benpyrine with TNF- α . The dissociation constant (KD) and the half-maximal inhibitory concentration (IC50) highlight the potency of the (S)-enantiomer.[1]

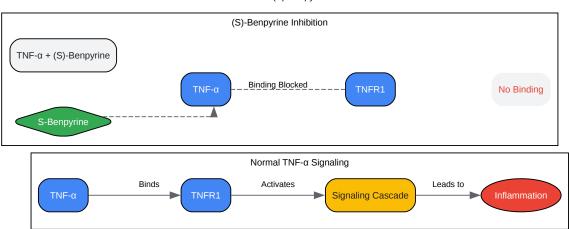
Mechanism of Action: (S)-Benpyrine

(S)-Benpyrine exerts its inhibitory effect by directly binding to TNF- α , a key pro-inflammatory cytokine. This binding event sterically hinders the interaction between TNF- α and its receptor, TNFR1, thereby blocking the downstream signaling pathways that lead to inflammation.

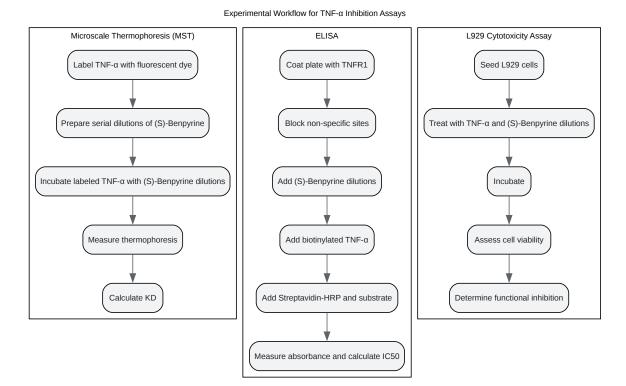
Below is a diagram illustrating the proposed mechanism of action.



Mechanism of (S)-Benpyrine Action







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References

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